

Commercial Availability & Technical Utilization of 2-Methoxybenzoyl Chloride

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Compound of Interest

Compound Name: 2-Methoxybenzoyl chloride

CAS No.: 1300-64-7

Cat. No.: B7767142

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CAS: 21615-34-9 | Formula: $C_8H_7ClO_2$ | MW: 170.59 g/mol

Executive Summary

2-Methoxybenzoyl chloride (o-Anisoyl chloride) is a critical acylating agent in the synthesis of pharmaceutical intermediates, specifically for the angiotensin II receptor antagonist Losartan. Unlike its para-isomer, which is widely used for liquid crystals and agrochemicals, the ortho-isomer is valued for its steric influence in directing metallation chemistries via oxazoline intermediates. This guide analyzes its supply chain, provides field-proven handling protocols for its moisture-sensitive nature, and outlines a self-validating quality control method using derivatization GC.

Chemical Identity & Specifications

Commercially, **2-Methoxybenzoyl chloride** is supplied as a clear to light yellow liquid.^[1] Due to the inductive effect of the ortho-methoxy group, the carbonyl carbon is highly electrophilic, making it susceptible to rapid hydrolysis.

Table 1: Standard Commercial Specifications

| Parameter | Specification | Technical Note |
|---------------|---------------------|---|
| Purity (GC) | ≥ 97.0% | Major impurity is typically o-Anisic acid (hydrolysis product). |
| Appearance | Clear/Yellow Liquid | Darkening indicates significant decomposition or trace metal contamination. |
| Boiling Point | 128–129 °C (8 mmHg) | High vacuum distillation is required for purification. |
| Density | 1.146 g/mL | Denser than water; biphasic hydrolysis occurs at the interface. |

| Refractive Index | n_{20/D} 1.572 | Quick purity check if GC is unavailable. |

Strategic Sourcing & Supply Chain

The supply chain is dominated by major catalog suppliers for R&D scales (grams to kilograms) and specialized fine chemical manufacturers for process scales (metric tons).

- Primary Suppliers: Sigma-Aldrich (Merck), TCI Chemicals, and Otto Chemie.
- Packaging: High-integrity packaging is non-negotiable.
 - Lab Scale: Sure/Seal™ bottles or ampoules under argon.
 - Bulk: Teflon-lined steel drums with nitrogen headspace.
- Stability: The compound degrades to 2-methoxybenzoic acid and HCl upon exposure to atmospheric moisture. White solids (the acid) around the cap are a visual indicator of compromised seal integrity.

Synthetic Utility & Applications

4.1. The Losartan Pathway (Key Application)

The primary pharmaceutical application of **2-Methoxybenzoyl chloride** is in the synthesis of 4,4-dimethyl-2-(2-methoxyphenyl)oxazoline. This oxazoline moiety serves as a "directing group" for subsequent ortho-lithiation, a pivotal step in constructing the biphenyl pharmacophore of Losartan.

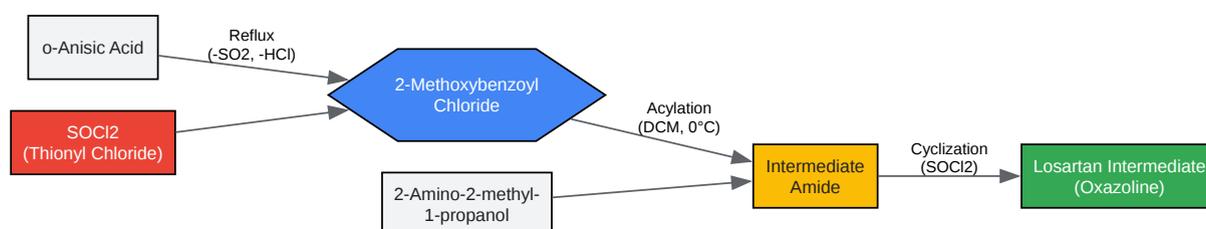
Mechanism:

- Acylation: **2-Methoxybenzoyl chloride** reacts with 2-amino-2-methyl-1-propanol to form the amide.
- Cyclization: Thionyl chloride mediated cyclization yields the oxazoline.

4.2. Friedel-Crafts Acylation

It serves as an electrophile in Friedel-Crafts reactions, such as the synthesis of 2-methoxybenzoyl-ferrocene, used in electrochemical research.

Figure 1: Synthesis & Application Pathway



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Caption: Synthesis of **2-Methoxybenzoyl chloride** and its conversion to the Losartan oxazoline intermediate.

Quality Control: Self-Validating Protocols

Direct injection of acid chlorides into a Gas Chromatograph (GC) is prone to error; the compound can hydrolyze on the column or react with the stationary phase, leading to peak tailing and ghost peaks.

The "Methyl Ester" Derivatization Method This protocol converts the reactive acid chloride into a stable methyl ester before injection. This ensures that the peak area corresponds strictly to the active acyl chloride content, distinguishing it from the hydrolyzed acid (which reacts much slower with methanol without a catalyst).

Protocol:

- Sampling: In a fume hood, withdraw 50 μL of **2-Methoxybenzoyl chloride** using a dry syringe.
- Derivatization: Immediately dispense into a vial containing 1.5 mL of anhydrous HPLC-grade Methanol.
 - Reaction:

(Instantaneous & Exothermic).
- Neutralization (Optional): Add 50 mg of solid NaHCO_3 to neutralize HCl if using an acid-sensitive column (WAX).
- Analysis: Inject 1 μL into GC-MS or GC-FID.
 - Target Peak: Methyl 2-methoxybenzoate.[1]
 - Impurity Peak: 2-Methoxybenzoic acid (will appear as a broad peak or require silylation to be seen, confirming it did not methylate).

Handling & Safety Protocols

Hazard Profile:

- GHS Classification: Skin Corr.[2][3] 1B (Causes severe burns), Eye Dam. 1.[3]
- Reactivity: Reacts violently with water/moisture releasing HCl gas.

Operational Procedure:

- Inert Transfer: Always handle under a blanket of Nitrogen or Argon. Use Schlenk techniques or a glovebox for dispensing small quantities.
- Quenching Spills: Do not use water. Absorb with dry sand or vermiculite. Neutralize the absorbed material slowly with a dilute solution of sodium carbonate in a waste container.
- Storage: Store at room temperature (or cool, <15°C) in a dark, dry place. Ensure the cap is taped with Parafilm to prevent moisture ingress.

References

- Sigma-Aldrich.**2-Methoxybenzoyl chloride** Product Specification. Merck KGaA.[3] [Link](#)
- TCI Chemicals.Product M0108: **2-Methoxybenzoyl Chloride**.[1][4] [Link](#)
- European Patent Office.EP0733366B1: Pharmaceutical compositions comprising angiotensin II receptor blocking imidazoles. (Describes synthesis of Losartan intermediate via **2-methoxybenzoyl chloride**). [Link](#)
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